

Diphenyl Chlorophosphate (CAS 2524-64-3): A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Diphenyl chlorophosphate*

Cat. No.: *B044717*

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An in-depth guide for researchers, scientists, and drug development professionals on the synthesis, applications, and experimental protocols involving **diphenyl chlorophosphate**.

Diphenyl chlorophosphate, identified by CAS number 2524-64-3, is a highly versatile organophosphorus reagent.[1][2] Predominantly utilized as a potent phosphorylating agent, it is instrumental in a wide array of organic synthesis applications, particularly in the realms of pharmaceutical development and agrochemical formulation.[1] Its utility extends to the synthesis of peptides, oligonucleotides, and various other complex molecules, making it an indispensable tool for medicinal chemists and researchers.[3][4] This guide provides a comprehensive overview of its chemical properties, synthesis, key reactions with detailed experimental protocols, and safety considerations.

Chemical and Physical Properties

Diphenyl chlorophosphate is a colorless to light yellow liquid characterized by a pungent odor.[2] It is moisture-sensitive and requires careful handling and storage in a dry, inert atmosphere to prevent decomposition.[2] Key physical and chemical properties are summarized in the table below.

Property	Value	Reference(s)
CAS Number	2524-64-3	[1]
Molecular Formula	C ₁₂ H ₁₀ ClO ₃ P	[2]
Molecular Weight	268.63 g/mol	[2]
Appearance	Colorless to light yellow liquid	[2]
Odor	Pungent	[2]
Density	1.296 g/mL at 25 °C	[2]
Boiling Point	314-316 °C at 272 mmHg	[2]
Solubility	Insoluble in water; soluble in organic solvents	[5]
Moisture Sensitivity	Decomposes on contact with water	[2]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **diphenyl chlorophosphate**.

Spectroscopy	Data	Reference(s)
¹ H NMR	Spectral data available	[6]
¹³ C NMR	Spectral data available	[6]
³¹ P NMR	Spectral data available	
IR Spectroscopy	Spectral data available	[6]
Mass Spectrometry	Spectral data available	[6]

Synthesis of Diphenyl Chlorophosphate

Several methods for the synthesis of **diphenyl chlorophosphate** have been reported. A common industrial method involves the reaction of phenol with phosphorus oxychloride.^[2] A more recent method utilizes bis(trichloromethyl)carbonate, offering milder reaction conditions.^{[7][8]}

Experimental Protocol: Synthesis from Diphenyl Phosphate and Bis(trichloromethyl)carbonate^[8]

This method provides high yield and purity without the need for high-temperature vacuum distillation.

Materials:

- Diphenyl phosphate or diphenyl phosphate salt
- Bis(trichloromethyl)carbonate
- Organic amine catalyst (e.g., triethylamine)
- Organic solvent (e.g., dichloromethane)
- Anhydrous sodium sulfate
- Water

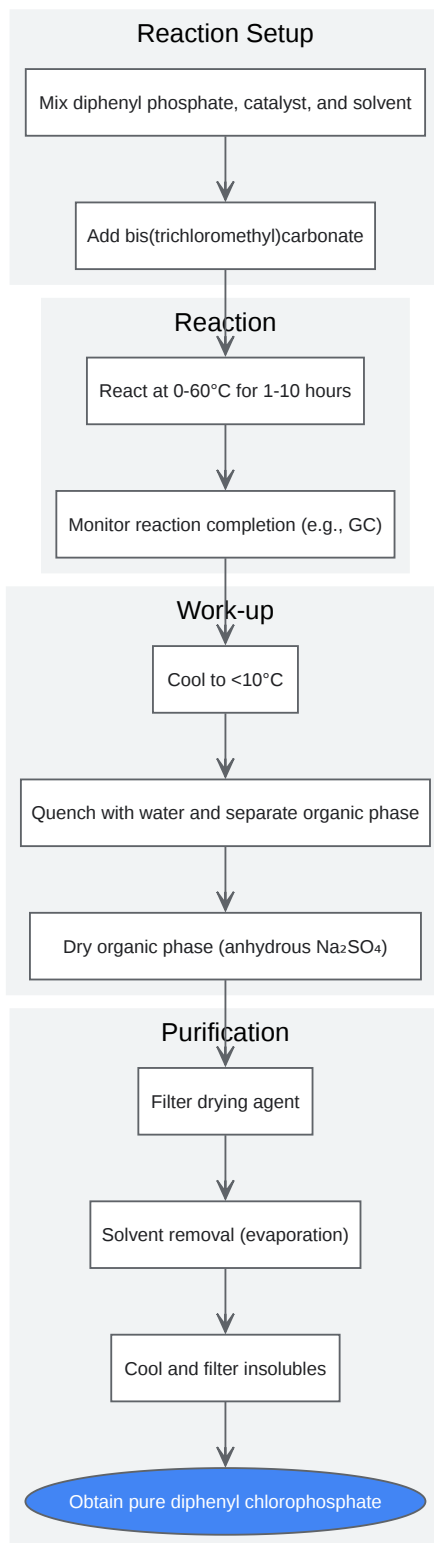
Procedure:

- In a reaction vessel, mix diphenyl phosphate (or its salt) and an organic amine catalyst in an organic solvent.
- Add bis(trichloromethyl)carbonate to the mixture.
- Allow the reaction to proceed for 1-10 hours at a temperature between 0-60°C.
- Upon completion of the reaction (monitored by a suitable method like GC), cool the mixture to below 10°C.
- Slowly add water, then stir and separate the organic phase.

- Dry the organic phase with anhydrous sodium sulfate.
- Filter to remove the drying agent.
- Recover the solvent under normal or reduced pressure.
- Cool the resulting product and filter out any insoluble substances to obtain pure **diphenyl chlorophosphate**.

A typical workflow for the synthesis of **diphenyl chlorophosphate** is illustrated below.

Workflow for Diphenyl Chlorophosphate Synthesis

[Click to download full resolution via product page](#)Caption: General workflow for the synthesis of **diphenyl chlorophosphate**.

Key Applications and Experimental Protocols

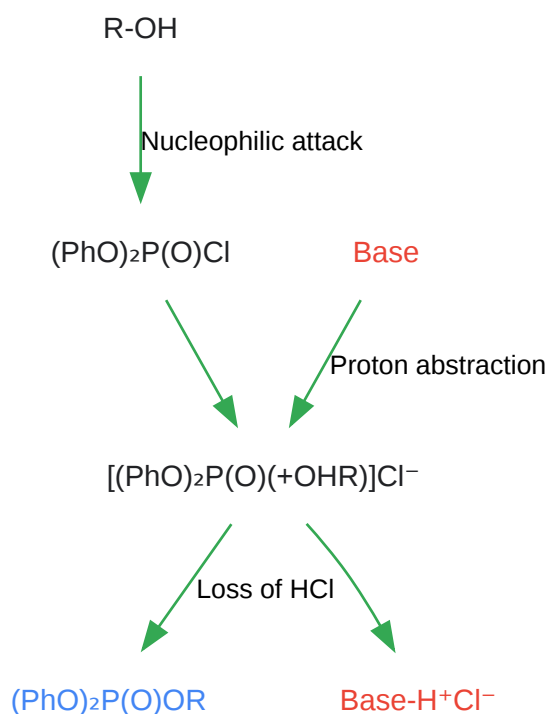
Diphenyl chlorophosphate is a cornerstone reagent for phosphorylation and other transformations in organic synthesis.

Phosphorylation of Alcohols

The primary application of **diphenyl chlorophosphate** is the phosphorylation of alcohols to form diphenyl phosphate esters.[9][10] These esters can then be deprotected (e.g., by catalytic hydrogenation) to yield the corresponding monophosphates.

The reaction proceeds via a nucleophilic attack of the alcohol on the electrophilic phosphorus atom of **diphenyl chlorophosphate**, typically in the presence of a base to neutralize the liberated HCl.

Mechanism of Alcohol Phosphorylation



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Caption: Simplified mechanism of alcohol phosphorylation.

This protocol describes a mild, amine-free phosphorylation of various primary and secondary alcohols.

Materials:

- Alcohol substrate
- **Diphenyl chlorophosphate** (DPPCI)
- 4-Methylpyridine N-oxide (catalyst)
- Activated 4 Å molecular sieves
- Anhydrous solvent (e.g., dichloromethane)

Procedure:

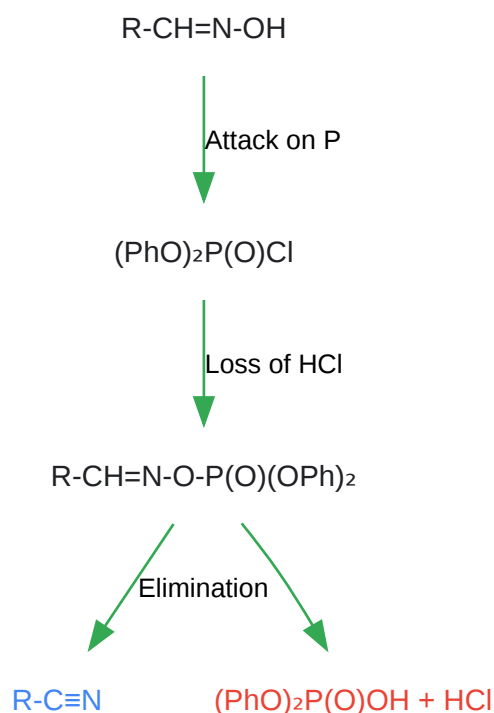
- To a solution of the alcohol in the anhydrous solvent, add 4-methylpyridine N-oxide and activated 4 Å molecular sieves.
- Add **diphenyl chlorophosphate** to the mixture at room temperature.
- Stir the reaction until completion, monitoring by TLC.
- Upon completion, quench the reaction and purify the product using standard chromatographic techniques.

Conversion of Aldoximes to Nitriles

Diphenyl chlorophosphate can be employed as a dehydrating agent for the conversion of aldoximes to nitriles.^[2] This reaction is a valuable transformation in organic synthesis.

The reaction likely proceeds through the formation of a phosphinic-oxime intermediate, which then undergoes elimination to form the nitrile.

Mechanism of Aldoxime Dehydration



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Caption: Proposed mechanism for nitrile synthesis from aldoximes.

This protocol is adapted from a procedure using a similar chlorophosphate reagent and can be optimized for **diphenyl chlorophosphate**.

Materials:

- Aldoxime
- **Diphenyl chlorophosphate**
- Base (e.g., triethylamine or DBU)
- Anhydrous solvent (e.g., dichloromethane)

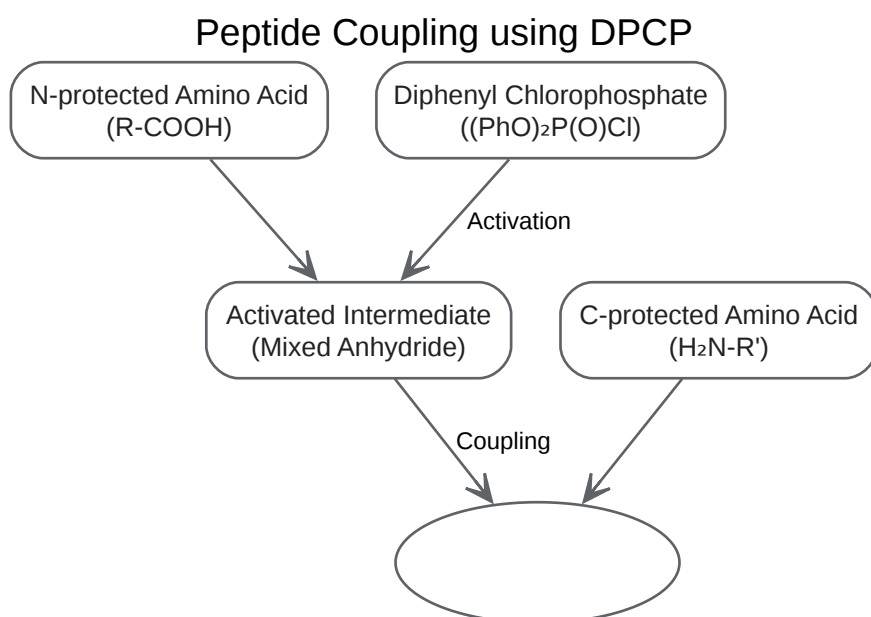
Procedure:

- Dissolve the aldoxime in the anhydrous solvent.
- Add **diphenyl chlorophosphate** to the solution.
- Add the base dropwise to the stirring mixture.
- Monitor the reaction by TLC until the starting material is consumed.
- Upon completion, dilute the reaction mixture with a suitable solvent (e.g., ethyl acetate) and wash with water and brine.
- Dry the organic layer, concentrate, and purify the resulting nitrile by chromatography or distillation.

Peptide Synthesis

Diphenyl chlorophosphate can act as a coupling reagent in peptide synthesis, facilitating the formation of peptide bonds.^{[3][11]} It is particularly useful in the synthesis of phosphopeptides.^[3]

The process involves the activation of a carboxylic acid group of an N-protected amino acid, followed by reaction with the amino group of a C-protected amino acid.



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Caption: Logical flow of peptide bond formation.

Synthesis of Prodrugs and Oligonucleotides

Diphenyl chlorophosphate is a key reagent in the synthesis of phosphate and phosphonate prodrugs, which are designed to improve the bioavailability of therapeutic agents.[12] It is also used in the H-phosphonate method for synthesizing oligonucleotide analogues.[3][4]

Safety and Handling

Diphenyl chlorophosphate is a corrosive and hazardous substance that requires strict safety protocols.

- Hazards: Causes severe skin burns and eye damage.[13] It is harmful if swallowed and contact with water liberates toxic gas.[13]
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, eye protection, and face protection.[13]
- Handling: Handle in a well-ventilated area, preferably in a fume hood.[13] It is moisture-sensitive and should be handled under an inert atmosphere.[2]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[14]
- Incompatibilities: Incompatible with strong bases, strong oxidizing agents, and alcohols.[2]

Conclusion

Diphenyl chlorophosphate (CAS 2524-64-3) is a powerful and versatile reagent with significant applications in organic synthesis, particularly for the introduction of phosphate groups. Its role in the development of pharmaceuticals, agrochemicals, and other complex organic molecules is well-established. A thorough understanding of its properties, reaction mechanisms, and handling procedures is essential for its safe and effective use in a research and development setting. This guide provides the foundational technical information required by scientists and professionals working with this important chemical intermediate.

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References

- 1. nbinnno.com [nbinnno.com]
- 2. Diphenyl chlorophosphate | 2524-64-3 [chemicalbook.com]
- 3. nbinnno.com [nbinnno.com]
- 4. Di- and Oligonucleotide Synthesis Using H-Phosphonate Chemistry | Springer Nature Experiments [experiments.springernature.com]
- 5. aces.onlinelibrary.wiley.com [aces.onlinelibrary.wiley.com]
- 6. youtube.com [youtube.com]
- 7. WO2020244162A1 - Chemical synthesis method of diphenyl chlorophosphate - Google Patents [patents.google.com]
- 8. WIPO - Search International and National Patent Collections [patentscope.wipo.int]
- 9. jstage.jst.go.jp [jstage.jst.go.jp]
- 10. researchgate.net [researchgate.net]
- 11. people.uniurb.it [people.uniurb.it]
- 12. Synthesis of Nucleoside Phosphate and Phosphonate Prodrugs - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Advancing Organic Chemistry Using High-Throughput Experimentation - PMC [pmc.ncbi.nlm.nih.gov]
- 14. Nerve agent simulant diethyl chlorophosphate detection using a cyclization reaction approach with high stokes shift system - New Journal of Chemistry (RSC Publishing) [pubs.rsc.org]
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